

Application Note: HPLC Purification of Lactonamycin Z

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Compound of Interest

Compound Name: *Lactonamycin Z*

Cat. No.: *B15560467*

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Introduction

Lactonamycin Z is a potent antibiotic and antitumor compound belonging to the lactonamycin family of natural products.^{[1][2][3]} First isolated from *Streptomyces sanglieri*, it exhibits significant antimicrobial activity, making it a compound of interest for pharmaceutical research and development.^[1] Effective purification is crucial for its characterization and further investigation. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the purification of **Lactonamycin Z**.

Chemical Structure

Lactonamycin Z possesses a complex molecular structure characterized by a novel aglycone core known as lactonamycinone.^[4]

Quantitative Data Summary

The following tables summarize the key parameters for the analytical and preparative HPLC purification of **Lactonamycin Z**.

Table 1: Analytical HPLC Parameters

| Parameter | Value |
|----------------|--------------------------------|
| Column | YMC-Pack ODS-A |
| Dimensions | 4.6 x 250 mm |
| Mobile Phase A | Water with 0.5% Formic Acid |
| Mobile Phase B | Methanol with 0.5% Formic Acid |
| Gradient | 40% B to 80% B over 30 minutes |
| Flow Rate | 1.0 mL/min |
| Detection | UV at 300 nm |
| Retention Time | Approximately 21 minutes |

Table 2: Preparative HPLC Parameters

| Parameter | Value |
|----------------|--------------------------------|
| Column | YMC-Pack ODS-A |
| Dimensions | 10 x 250 mm |
| Mobile Phase A | Water with 0.5% Formic Acid |
| Mobile Phase B | Methanol with 0.5% Formic Acid |
| Gradient | 40% B to 80% B over 30 minutes |
| Flow Rate | 3.0 mL/min |
| Detection | UV at 300 nm |

Protocol: HPLC Purification of Lactonamycin Z

This protocol outlines the step-by-step procedure for the analytical and preparative purification of **Lactonamycin Z** using reversed-phase HPLC.

1. Materials and Reagents

- **Lactonamycin Z** crude extract
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic Acid (ACS grade)
- HPLC system with a UV detector
- YMC-Pack ODS-A column (analytical or preparative as required)
- Appropriate vials, syringes, and filters

2. Sample Preparation

- Dissolve the crude extract containing **Lactonamycin Z** in a minimal amount of the initial mobile phase composition (40:60 Methanol:Water with 0.5% Formic Acid).
- Filter the sample through a 0.45 μm syringe filter to remove any particulate matter.
- The sample is now ready for injection.

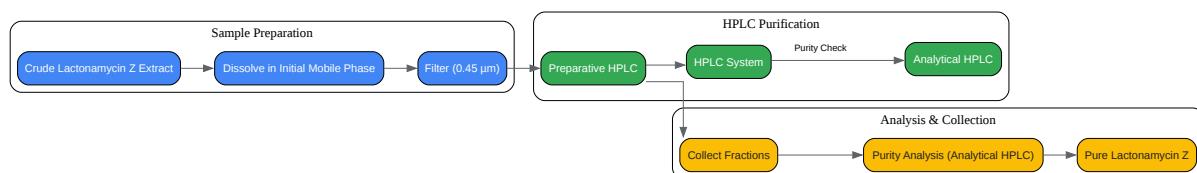
3. Analytical HPLC Method

- Equilibrate the YMC-Pack ODS-A (4.6 x 250 mm) column with the initial mobile phase conditions (40% Methanol with 0.5% Formic Acid in Water with 0.5% Formic Acid) at a flow rate of 1.0 mL/min until a stable baseline is achieved.
- Set the UV detector to a wavelength of 300 nm.
- Inject the prepared sample onto the column.
- Run a linear gradient from 40% to 80% Methanol (with 0.5% Formic Acid) over 30 minutes.
- Monitor the chromatogram for the peak corresponding to **Lactonamycin Z**, which is expected to elute at approximately 21 minutes.

4. Preparative HPLC Method

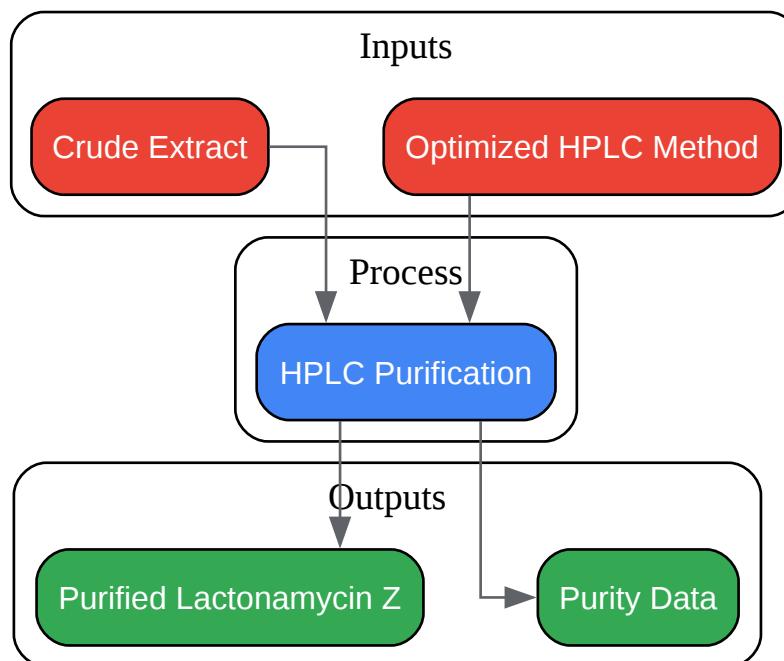
- Equilibrate the YMC-Pack ODS-A (10 x 250 mm) column with the initial mobile phase conditions (40% Methanol with 0.5% Formic Acid in Water with 0.5% Formic Acid) at a flow rate of 3.0 mL/min until a stable baseline is achieved.
- Set the UV detector to a wavelength of 300 nm.
- Inject a larger volume of the prepared sample for purification.
- Run the same linear gradient as the analytical method: 40% to 80% Methanol (with 0.5% Formic Acid) over 30 minutes.
- Collect the fraction corresponding to the retention time of **Lactonamycin Z**.
- Analyze the collected fraction using the analytical HPLC method to confirm purity.
- Combine pure fractions and remove the solvent under reduced pressure.

Visualizations



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Caption: Workflow for the HPLC purification of **Lactonamycin Z**.



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Caption: Logical relationship of the **Lactonamycin Z** purification process.

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